

2-Chloro-3-methylpentane molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-3-methylpentane

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An In-depth Technical Guide to the Molecular Properties of 2-Chloro-3-methylpentane

This document provides a detailed analysis of the molecular formula and molecular weight of **2-Chloro-3-methylpentane**, tailored for researchers, scientists, and professionals in the field of drug development.

Molecular Formula

The molecular formula for **2-Chloro-3-methylpentane** is C₆H₁₃Cl.[1][2][3][4][5] This formula indicates that each molecule of the compound is composed of six carbon atoms, thirteen hydrogen atoms, and one chlorine atom. The structural arrangement of these atoms is a five-carbon pentane chain with a chlorine atom attached to the second carbon and a methyl group (-CH₃) attached to the third carbon.[5]

Molecular Weight

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. The experimentally determined and commonly cited molecular weight of **2-Chloro-3-methylpentane** is approximately 120.62 g/mol .[1][2][3] A more precise calculation based on the atomic weights of the individual elements provides a detailed understanding of this value.

Atomic Weights of Constituent Elements

The calculation of the molecular weight of **2-Chloro-3-methylpentane** relies on the standard atomic weights of Carbon, Hydrogen, and Chlorine.

Element (Symbol)	Atomic Number	Standard Atomic Weight (g/mol)
Carbon (C)	6	12.011[6][7]
Hydrogen (H)	1	1.008[8][9][10]
Chlorine (Cl)	17	35.453[11]

Calculation of Molecular Weight

The molecular weight (MW) is calculated as follows:

$$\text{MW} = (\text{Number of C atoms} \times \text{Atomic weight of C}) + (\text{Number of H atoms} \times \text{Atomic weight of H}) + (\text{Number of Cl atoms} \times \text{Atomic weight of Cl})$$

$$\text{MW} = (6 \times 12.011 \text{ g/mol}) + (13 \times 1.008 \text{ g/mol}) + (1 \times 35.453 \text{ g/mol})$$

$$\text{MW} = 72.066 \text{ g/mol} + 13.104 \text{ g/mol} + 35.453 \text{ g/mol}$$

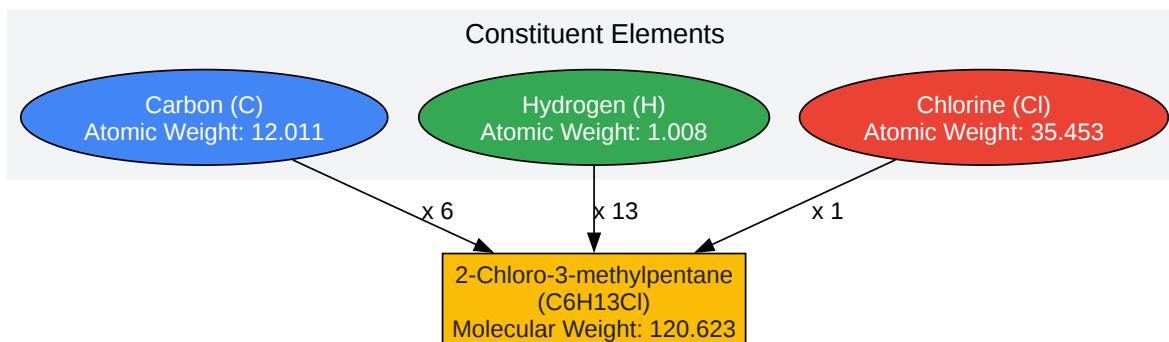
$$\text{MW} = 120.623 \text{ g/mol}$$

This calculated value aligns closely with the published molecular weights of 120.620 g/mol and 120.622 g/mol .[1][2][3]

Logical Relationship of Components

The following diagram illustrates the elemental composition leading to the final molecular structure of **2-Chloro-3-methylpentane**.

Elemental Composition of 2-Chloro-3-methylpentane

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Elemental composition of **2-Chloro-3-methylpentane**.

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